

Essential Safety and Logistics for Handling 2-Fluoro-4-iodoaniline

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Compound of Interest

Compound Name: 2-Fluoro-4-iodoaniline

Cat. No.: B146158

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **2-Fluoro-4-iodoaniline**, including detailed operational and disposal plans.

Chemical Profile and Hazards

2-Fluoro-4-iodoaniline is a solid substance used in various chemical syntheses.^{[1][2]} It is classified as hazardous, and it's crucial to understand its associated risks.^[3] The compound is harmful if swallowed, in contact with skin, or inhaled.^[4] It can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[3][5]}

Hazard Classification	Category	GHS Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Table 1: GHS Hazard Classification for **2-Fluoro-4-iodoaniline**[3][4][5]

Operational Plan: Safe Handling Protocol

A systematic approach is essential to minimize exposure and ensure safety during the handling of **2-Fluoro-4-iodoaniline**.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood with appropriate exhaust ventilation where dust can be controlled.[6]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or glasses that conform to OSHA's eye and face protection regulations (29 CFR 1910.133) or European Standard EN166.[3][6]
- Skin Protection:

- Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber) that have been inspected before use. Use proper glove removal technique to avoid skin contact.[6][7]
- Clothing: Wear a lab coat or impervious clothing to prevent skin exposure.[6]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[6]

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[3]
- Avoid breathing dust.[6]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in the work area.[3]

4. Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][6]
- Protect from light.[1]
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[3]

Emergency Procedures: First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention.[3][6]
Skin Contact	Wash off immediately with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention.[3][6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[3][6]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.[3][6] [7]

Table 2: First Aid Measures for **2-Fluoro-4-iodoaniline** Exposure

Disposal Plan

Proper disposal of **2-Fluoro-4-iodoaniline** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Unused Product:

- Dispose of the contents and container to an approved waste disposal plant.[3][4]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[6]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6]

2. Contaminated Packaging:

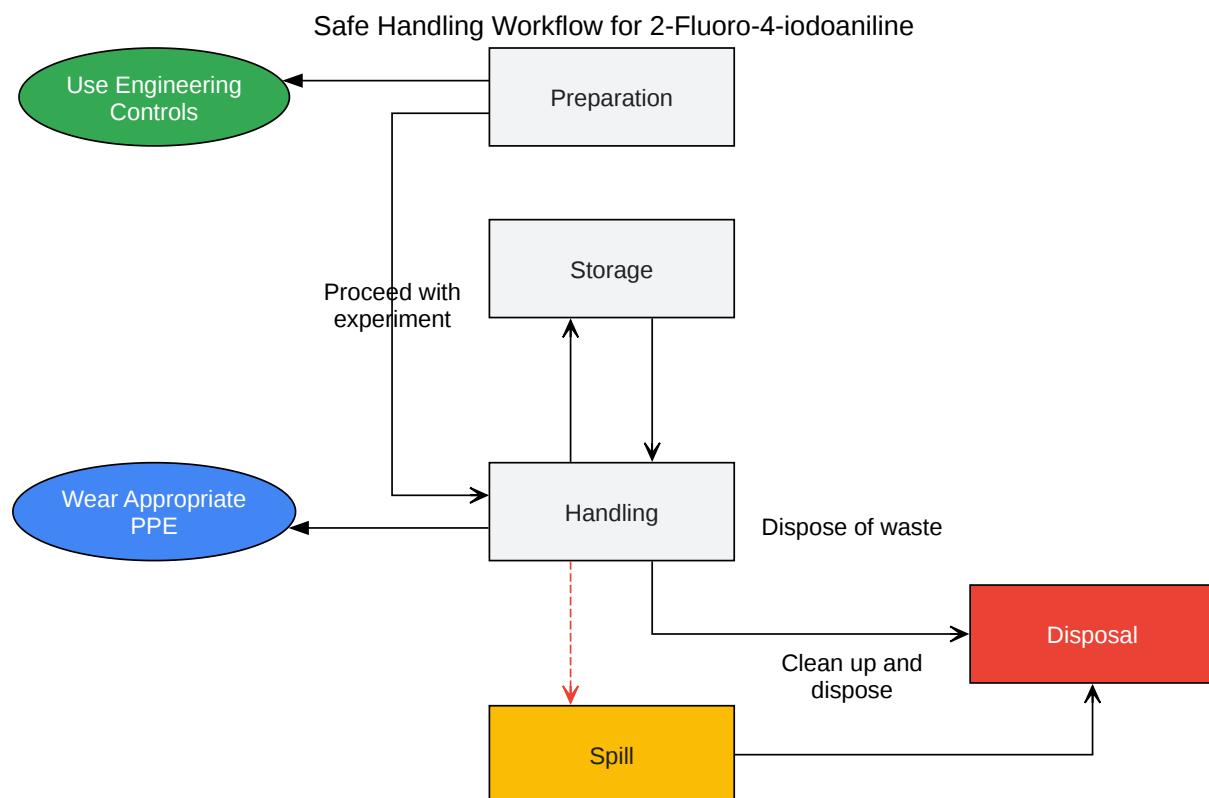
- Dispose of as unused product.[6][7]

- Empty containers should be taken to an approved waste handling site for recycling or disposal.

3. Spills:

- Use personal protective equipment.[6]
- Avoid dust formation.[6]
- Sweep up and shovel the material into suitable, closed containers for disposal.[3][6]
- Do not let the product enter drains.[6]

Workflow for Safe Handling of 2-Fluoro-4-iodoaniline

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